Spectroscopic Profile of Geranyl Phenylacetate: A Technical Guide

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Compound of Interest

Compound Name:	*Geranyl phenylacetate*
CAS No.:	*102-22-7*
Cat. No.:	*B089406*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Geranyl Phenylacetate** (CAS No. 102-22-7), a key fragrance and flavor compound. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for obtaining these spectra. This information is critical for quality control, structural elucidation, and the development of new applications in the pharmaceutical and consumer product industries.

Chemical Structure and Properties

Geranyl phenylacetate is an ester formed from geraniol and phenylacetic acid.[1] It is a colorless to pale yellow liquid with a characteristic floral, rosy, and honey-like aroma.[1]

Molecular Formula: $C_{18}H_{24}O_2$

Molecular Weight: 272.38 g/mol

Structure:

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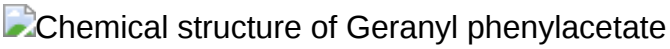

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental ^{1}H and ^{13}C NMR spectra for **Geranyl Phenylacetate** are not readily available in public databases, the expected chemical shifts can be reliably predicted based on the known spectra of the parent molecules, Geranyl acetate and Phenyl acetate, as well as other geraniol esters.

Predicted ^{1}H NMR Data

The predicted ^{1}H NMR spectrum of **Geranyl Phenylacetate** in $CDCl_3$ would exhibit characteristic signals for both the geranyl and phenylacetyl moieties. The chemical shifts (δ) are estimated based on analogous compounds.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	~5.35	t	~7.0
H-6	~5.10	t	~7.0
H-1'	~4.60	d	~7.0
Phenyl-H	7.25-7.40	m	
H-2'	~3.60	s	
H-4, H-5	~2.10	m	
H-3-CH_3	~1.70	s	
H-7-CH_3	~1.68	s	
H-7-CH_3'	~1.60	s	

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum in $CDCl_3$ would show distinct resonances for the 18 carbon atoms in **Geranyl Phenylacetate**.

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Carbon Assignment	Predicted Chemical Shift (ppm)
C=O	~171.0
C-3	~142.0
Phenyl C (quaternary)	~134.0
C-7	~132.0
Phenyl CH	~129.0, 128.5, 127.0
C-2	~118.0
C-6	~124.0
C-1'	~61.5
C-2'	~41.5
C-4	~39.5
C-5	~26.5
C-3-CH_3	~16.5
C-7-CH_3	~17.5
C-7-CH_3'	~25.5

Infrared (IR) Spectroscopy

The gas-phase FT-IR spectrum of **Geranyl Phenylacetate** is available from the NIST/EPA Gas-Phase Infrared Database. The major absorption bands are indicative of its key functional groups.

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~3030	C-H stretch	Aromatic
~2970, 2920, 2860	C-H stretch	Aliphatic
~1760	C=O stretch	Ester
~1600, 1495, 1455	C=C stretch	Aromatic Ring
~1160	C-O stretch	Ester

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **Geranyl Phenylacetate** provides valuable information about its molecular weight and fragmentation pattern. The data is available from the NIST Mass Spectrometry Data Center.

m/z	Relative Intensity (%)	Proposed Fragment
272	~5	$[M]^+$ (Molecular Ion)
136	~10	$[C_{10}H_{16}]^+$ (Geranyl cation)
91	100	$[C_7H_7]^+$ (Tropylium ion)
69	~40	$[C_5H_9]^+$
41	~35	$[C_3H_5]^+$

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **Geranyl Phenylacetate**.

NMR Spectroscopy

Sample Preparation:

- Accurately weigh approximately 10-20 mg of **Geranyl Phenylacetate** for ^1H NMR and 50-100 mg for ^{13}C NMR.

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- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Filter the solution through a pipette containing a small plug of glass wool directly into a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.

Instrumentation and Data Acquisition:

- Spectrometer: A 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR:
  - Pulse sequence: Standard single-pulse sequence.
  - Number of scans: 16-64.
  - Relaxation delay: 1-2 seconds.
  - Spectral width: -2 to 12 ppm.
- ^{13}C NMR:
  - Pulse sequence: Proton-decoupled single-pulse sequence.
  - Number of scans: 1024-4096.
  - Relaxation delay: 2-5 seconds.
  - Spectral width: 0 to 220 ppm.

Data Processing:

- Apply Fourier transformation to the acquired free induction decay (FID).
- Phase correct the spectrum manually or automatically.
- Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

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- Integrate the signals in the ^{1}H NMR spectrum.
- Perform peak picking to identify the chemical shifts of all signals.

Infrared (IR) Spectroscopy

Sample Preparation:

For Attenuated Total Reflectance (ATR)-FTIR, no specific sample preparation is required for a liquid sample like **Geranyl Phenylacetate**.

Instrumentation and Data Acquisition:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer equipped with a diamond ATR accessory.
- Procedure:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Place a small drop of **Geranyl Phenylacetate** onto the center of the ATR crystal.
  - Acquire the sample spectrum.
  - Spectral range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of scans: 16-32.

Data Processing:

- The instrument software automatically subtracts the background spectrum from the sample spectrum.
- Perform baseline correction if necessary.
- Identify and label the major absorption peaks.

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Mass Spectrometry (MS)

Instrumentation and Data Acquisition (GC-MS):

- Gas Chromatograph (GC):
  - Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness).
  - Injector temperature: 250 °C.
  - Oven temperature program: Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, and hold for 5 minutes.
  - Carrier gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS):
  - Ionization mode: Electron Ionization (EI) at 70 eV.
  - Mass range: 35-500 amu.
  - Ion source temperature: 230 °C.
  - Quadrupole temperature: 150 °C.

Sample Preparation:

- Prepare a dilute solution of **Geranyl Phenylacetate** (e.g., 100 ppm) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Inject 1 µL of the solution into the GC-MS system.

Data Processing:

- Identify the chromatographic peak corresponding to **Geranyl Phenylacetate**.
- Extract the mass spectrum from this peak.

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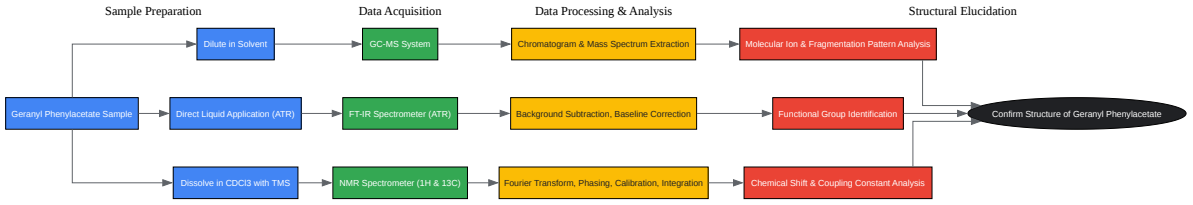
- Compare the obtained mass spectrum with a reference library (e.g., NIST) for confirmation.
- Analyze the fragmentation pattern to confirm the structure.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **Geranyl Phenylacetate**.



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Caption: Workflow for the Spectroscopic Analysis of **Geranyl Phenylacetate**.

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References

- 1. GERANYL PHENYLACETATE | 102-22-7 [chemicalbook.com]

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